

Methyl (2-Chloro-5-fluoro-phenoxy)-acetate CAS number and identifiers

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Compound of Interest

Compound Name: *Methyl (2-Chloro-5-fluoro-phenoxy)-acetate*

Cat. No.: *B11884066*

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An In-Depth Technical Guide to **Methyl (2-Chloro-5-fluoro-phenoxy)-acetate**

Prepared by: Gemini, Senior Application Scientist

Introduction

Methyl (2-chloro-5-fluoro-phenoxy)-acetate is a halogenated aromatic compound belonging to the class of phenoxyacetic acid esters. Such molecules are of significant interest to the scientific community, particularly those in drug discovery and agrochemical research. The specific arrangement of chloro and fluoro substituents on the phenyl ring, combined with the methyl acetate moiety, imparts unique chemical properties that make it a valuable intermediate for the synthesis of more complex, biologically active molecules. This guide provides a comprehensive overview of its chemical identifiers, a plausible synthetic route, expected analytical characteristics, and established methodologies for its analysis, tailored for researchers, scientists, and professionals in drug development.

Chemical Identifiers and Physicochemical Properties

Precise identification of a chemical entity is fundamental for research and regulatory purposes. The key identifiers for **Methyl (2-chloro-5-fluoro-phenoxy)-acetate** are summarized below.

Identifier	Value	Source
CAS Number	1866220-78-1	[1]
IUPAC Name	Methyl 2-(2-chloro-5-fluorophenoxy)acetate	[1]
Molecular Formula	C ₉ H ₈ ClFO ₃	[1]
Molecular Weight	218.61 g/mol	[1]
SMILES	<chem>O=C(OC)COC1=CC(F)=CC=C1Cl</chem>	[1]

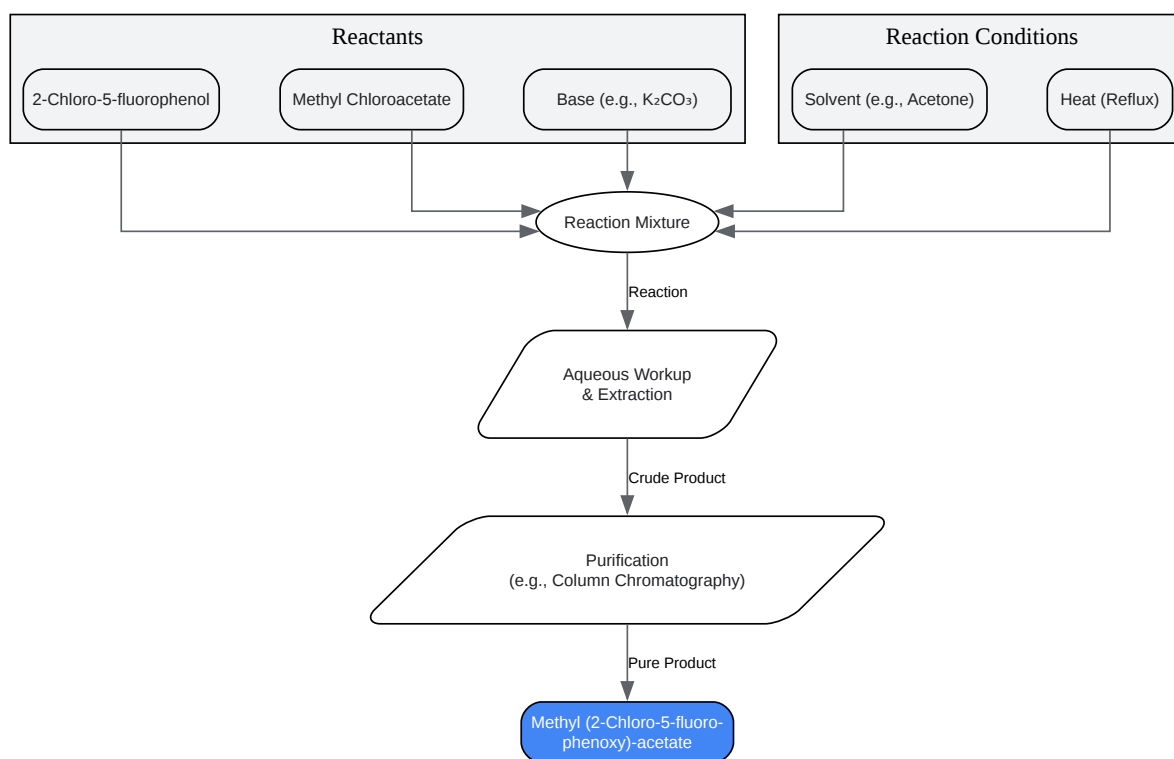
The physicochemical properties of this compound are not extensively reported in the literature. However, based on its structure and data from related compounds, the following properties can be anticipated.

Property	Predicted/Reported Value	Notes
Appearance	Colorless to light yellow liquid or low-melting solid	Based on similar phenoxyacetates
Storage	Sealed in dry, 2-8°C	[1]
Solubility	Soluble in common organic solvents (e.g., Dichloromethane, Ethyl Acetate, Acetone)	Inferred from structural similarity
Boiling Point	Not determined	Likely high due to molecular weight and polarity
Melting Point	Not determined	May be a low-melting solid

Synthesis Pathway: An Etherification Approach

The synthesis of **Methyl (2-chloro-5-fluoro-phenoxy)-acetate** can be logically achieved via a Williamson ether synthesis. This well-established reaction involves the coupling of a phenoxide with an alkyl halide. In this case, 2-chloro-5-fluorophenol would be deprotonated with a suitable base to form the corresponding phenoxide, which then acts as a nucleophile to displace the halide from a methyl haloacetate, such as methyl chloroacetate or methyl bromoacetate.

The causality behind this choice of reaction is its high efficiency and predictability for forming ether linkages. The use of a polar aprotic solvent like acetone or DMF facilitates the nucleophilic substitution by solvating the cation of the base, thereby leaving the phenoxide anion more reactive. A phase-transfer catalyst could also be employed to enhance the reaction rate.



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Caption: Proposed synthesis workflow for **Methyl (2-Chloro-5-fluoro-phenoxy)-acetate**.

Experimental Protocol (Proposed)

- **Reaction Setup:** To a solution of 2-chloro-5-fluorophenol (1.0 eq) in acetone, add anhydrous potassium carbonate (1.5 eq).
- **Addition of Reagent:** Add methyl chloroacetate (1.1 eq) to the suspension.

- **Reaction:** Heat the mixture to reflux and stir vigorously for 12-24 hours. Monitor the reaction progress by Thin Layer Chromatography (TLC).
- **Workup:** After completion, cool the reaction mixture to room temperature and filter off the inorganic salts. Concentrate the filtrate under reduced pressure.
- **Extraction:** Dissolve the residue in ethyl acetate and wash with water and brine.
- **Drying and Concentration:** Dry the organic layer over anhydrous sodium sulfate, filter, and concentrate in vacuo to obtain the crude product.
- **Purification:** Purify the crude product by column chromatography on silica gel to yield the pure **Methyl (2-chloro-5-fluoro-phenoxy)-acetate**.

Spectroscopic and Analytical Characterization

While specific spectral data for this compound is not readily available in public databases, its structure allows for the prediction of key spectroscopic features.

Expected Spectroscopic Data

- **^1H NMR:** The proton NMR spectrum is expected to show three distinct signals in the aromatic region (around 6.8-7.5 ppm) corresponding to the three protons on the phenyl ring, with splitting patterns dictated by H-H and H-F coupling. A singlet at approximately 4.7-4.9 ppm for the methylene ($-\text{OCH}_2-$) protons and a singlet around 3.7-3.8 ppm for the methyl ester ($-\text{OCH}_3$) protons are anticipated.
- **^{13}C NMR:** The carbon NMR spectrum should display nine unique carbon signals. The carbonyl carbon of the ester will appear downfield (around 168-170 ppm). The aromatic carbons will resonate in the 110-160 ppm region, with their chemical shifts influenced by the electron-withdrawing effects of the chlorine and fluorine atoms. The methylene carbon should be around 65-70 ppm, and the methyl carbon around 52-53 ppm.
- **Infrared (IR) Spectroscopy:** The IR spectrum is expected to show a strong characteristic absorption band for the $\text{C}=\text{O}$ stretch of the ester at approximately $1750\text{-}1770\text{ cm}^{-1}$. C-O stretching vibrations for the ether and ester groups should appear in the $1050\text{-}1300\text{ cm}^{-1}$ region. Aromatic C-H and C=C stretching bands will be present in their usual regions.

- Mass Spectrometry (MS): Under electron ionization (EI), the mass spectrum should show a molecular ion peak (M^+) at m/z 218, with a characteristic $M+2$ peak at m/z 220 with about one-third the intensity of the M^+ peak, which is indicative of the presence of one chlorine atom. Common fragmentation patterns would involve the loss of the methoxy group ($-OCH_3$) and the carbomethoxy group ($-COOCH_3$).

Analytical Methodologies

The accurate quantification and identification of **Methyl (2-chloro-5-fluoro-phenoxy)-acetate** in various matrices, such as reaction mixtures or environmental samples, can be achieved using chromatographic techniques.

High-Performance Liquid Chromatography (HPLC)

Reversed-phase HPLC (RP-HPLC) is a suitable method for the analysis of phenoxyacetic acid derivatives.[\[2\]](#)[\[3\]](#)

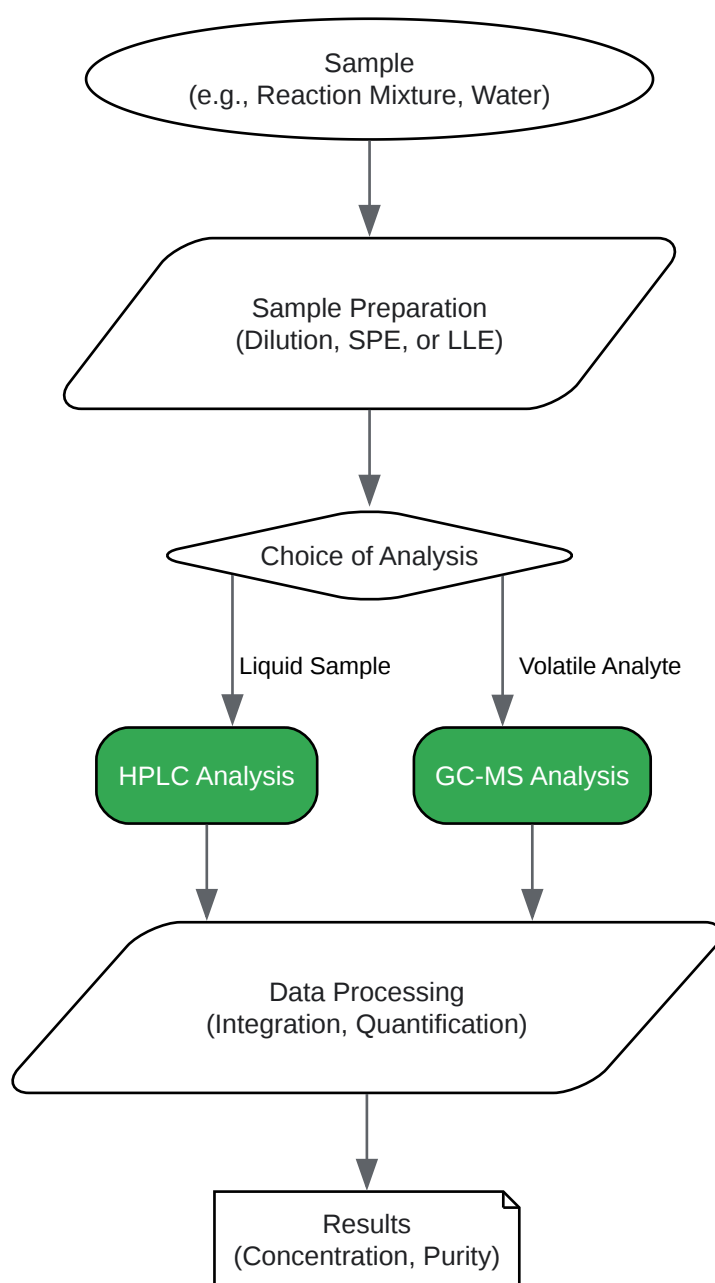
- Column: C18 stationary phase (e.g., 250 mm x 4.6 mm, 5 μ m particle size).
- Mobile Phase: A gradient of acetonitrile and water (often with a small amount of acid like formic or acetic acid to ensure the protonation of any free acid form).[\[4\]](#)
- Detection: UV detection at a wavelength where the phenyl ring shows strong absorbance (e.g., 230 or 280 nm). For higher sensitivity and selectivity, mass spectrometry (LC-MS) can be used.[\[2\]](#)[\[5\]](#)
- Sample Preparation: For complex matrices, solid-phase extraction (SPE) is a robust method for sample clean-up and concentration.[\[2\]](#)

Gas Chromatography-Mass Spectrometry (GC-MS)

GC-MS is another powerful technique for the analysis of volatile and semi-volatile compounds like phenoxyacetate esters.[\[6\]](#)[\[7\]](#)

- Column: A non-polar or medium-polarity capillary column (e.g., HP-5MS).
- Injection: Splitless injection for trace analysis.

- Oven Program: A temperature gradient from a low starting temperature (e.g., 100°C) to a high final temperature (e.g., 300°C) to ensure the elution of the analyte.[8]
- Detection: Mass spectrometry in full scan mode for identification or selected ion monitoring (SIM) mode for enhanced sensitivity in quantification.[6]
- Derivatization: While the methyl ester is already suitable for GC, analysis of the corresponding carboxylic acid would require derivatization to a more volatile form, such as its methyl or pentafluorobenzyl ester.[6]



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Caption: General analytical workflow for the characterization of **Methyl (2-Chloro-5-fluoro-phenoxy)-acetate**.

Applications in Research and Development

Halogenated phenoxyacetic acid derivatives are important structural motifs in many commercially available herbicides and are also found in various pharmaceuticals. The presence of both chlorine and fluorine atoms in **Methyl (2-chloro-5-fluoro-phenoxy)-acetate** can significantly influence the pharmacokinetic and pharmacodynamic properties of molecules derived from it. Fluorine, in particular, is often introduced to enhance metabolic stability, binding affinity, and bioavailability.

Therefore, **Methyl (2-chloro-5-fluoro-phenoxy)-acetate** serves as a key building block for accessing novel chemical space in:

- Agrochemicals: Synthesis of new herbicides with potentially improved efficacy and selectivity.
- Pharmaceuticals: As a precursor for active pharmaceutical ingredients (APIs) where the 2-chloro-5-fluorophenoxy moiety is a critical pharmacophore.

Safety and Handling

A specific Safety Data Sheet (SDS) for **Methyl (2-chloro-5-fluoro-phenoxy)-acetate** is not widely available. However, based on the GHS classifications for structurally related compounds, it should be handled with care.^[9]

- Potential Hazards: May be harmful if swallowed, cause skin irritation, cause serious eye irritation, and may cause respiratory irritation.^[9]
- Handling Precautions: Use in a well-ventilated area, preferably in a fume hood. Wear appropriate personal protective equipment (PPE), including safety goggles, gloves, and a lab coat.^[9] Avoid inhalation of vapors and contact with skin and eyes.^[9]

- Storage: Store in a tightly closed container in a cool, dry place away from incompatible materials.[\[1\]](#)

Conclusion

Methyl (2-chloro-5-fluoro-phenoxy)-acetate is a valuable chemical intermediate with significant potential in the fields of medicinal chemistry and agrochemical synthesis. While detailed experimental data for this specific compound is sparse in the public domain, this guide provides a solid foundation for its synthesis, analysis, and safe handling based on established chemical principles and data from closely related analogues. The provided methodologies for synthesis and analysis are robust and can be adapted by researchers to meet their specific laboratory needs. As with any chemical, it is imperative to follow all recommended safety precautions during its handling and use.

References

- Yamashita, M., et al. (1998). GC and GC-MS determination of fluoroacetic acid and phenoxy acid herbicides via triphasal extractive pentafluorobenzylation using a polymer-bound phase-transfer catalyst. *Journal of Analytical Toxicology*, 22(3), 237-242.
- Al-Qaim, F. F., et al. (2012). Determination of phenoxy herbicides in water samples using phase transfer microextraction with simultaneous derivatization followed by GC-MS analysis.
- SIELC Technologies. (2018). Separation of Acetic acid, phenoxy-, 2-[ethyl[4-[[2-(methylsulfonyl)-4-nitrophenyl]azo]phenyl]amino]ethyl ester on Newcrom R1 HPLC column. Retrieved from [\[Link\]](#)
- Royal Society of Chemistry. (n.d.). Visible-Light-Promoted Metal-Free Approach for the NH Insertions by Using Donor/Donor Diazo Precursors. Retrieved from [\[Link\]](#)
- Chemspace. (n.d.). Methyl 2-(2-chloro-5-fluorophenyl)acetate. Retrieved from [\[Link\]](#)
- Choi, H. D., et al. (2011). Methyl 2-{4-chloro-2-[5-chloro-2-(2-methoxy-2-oxoethoxy)benzyl]phenoxy}acetate. *Acta Crystallographica Section E: Structure Reports Online*, 67(Pt 11), o2879.
- MDPI. (2020). Retention Modelling of Phenoxy Acid Herbicides in Reversed-Phase HPLC under Gradient Elution. Retrieved from [\[Link\]](#)

- KM Pharma Solution Private Limited. (n.d.). MSDS - Methyl 2-(2-Chloroethoxy) Acetate. Retrieved from [\[Link\]](#)
- Gottlieb, H. E., et al. (1997). NMR Chemical Shifts of Common Laboratory Solvents as Trace Impurities. The Journal of Organic Chemistry, 62(21), 7512-7515.
- Kharas, G. B., et al. (2021).
- Goerlitz, D. F., & Lamar, W. L. (1967). Determination of phenoxy acid herbicides in water by electron-capture and microcoulometric gas chromatography. U.S.
- Restek. (n.d.). Fast Analysis of Chlorinated Phenoxy Herbicides in Environmental Samples by Negative ESI LC-MS/MS. Retrieved from [\[Link\]](#)
- National Center for Biotechnology Information. (n.d.). Methyl chlorodifluoroacetate. PubChem Compound Database. Retrieved from [\[Link\]](#)
- National Center for Biotechnology Information. (n.d.). Methyl 2-(2-chloroethoxy)acetate. PubChem Compound Database. Retrieved from [\[Link\]](#)
- MolForge. (n.d.). Methyl 2,4,5-trichlorophenoxyacetate (CID 1482) - Molecular Properties & Analysis. Retrieved from [\[Link\]](#)
- Vella, F. M., et al. (2013). HPLC Analysis of Phenolic Compounds and Flavonoids with Overlapping Peaks. Food and Nutrition Sciences, 4(11), 1156-1163.
- Kharas, G. B., et al. (2021).
- ResearchGate. (2021). (PDF) Synthesis and styrene copolymerization of novel methyl, methoxy, chloro, and fluorophenoxy ring-substituted 2-methoxyethyl phenylcyanoacrylates. Retrieved from [\[Link\]](#)
- Wang, D., et al. (2014). Silver-Catalyzed Decarboxylative Chlorination of Aliphatic Carboxylic Acids. Organic Letters, 16(18), 4794-4797.
- ResearchGate. (n.d.). New process of synthesis of methyl chloroacetate by reactive distillation. Retrieved from [\[Link\]](#)
- Barcelo, D., et al. (2001). Determination of phenoxyacid herbicides and their phenolic metabolites in surface and drinking water. Rapid Communications in Mass Spectrometry, 15(7), 518-524.

- Chemistry LibreTexts. (2020). IR Spectra of Selected Compounds. Retrieved from [[Link](#)]
- Google Patents. (n.d.). WO2021191876A1 - Synthesis of methyl 2-fluoroacrylate.
- ChemRxiv. (2025). A Robust Synthesis of Fluorosurfactants with Tunable Functionalities via a Two-Step Reaction. Retrieved from [[Link](#)]
- SpectraBase. (n.d.). 2-(2-chloro-5-methylphenoxy)-2-methylpropanoic acid - Optional[1H NMR] - Spectrum. Retrieved from [[Link](#)]

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- 1. chemscene.com [chemscene.com]
- 2. pdf.benchchem.com [pdf.benchchem.com]
- 3. mdpi.com [mdpi.com]
- 4. HPLC Analysis of Phenolic Compounds and Flavonoids with Overlapping Peaks - PMC [[pubmed.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/31111111/)]
- 5. Determination of phenoxyacid herbicides and their phenolic metabolites in surface and drinking water - PubMed [[pubmed.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/16111111/)]
- 6. GC and GC-MS determination of fluoroacetic acid and phenoxy acid herbicides via triphasal extractive pentafluorobenzylation using a polymer-bound phase-transfer catalyst - PubMed [[pubmed.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/16111111/)]
- 7. Determination of phenoxy herbicides in water samples using phase transfer microextraction with simultaneous derivatization followed by GC-MS analysis - PubMed [[pubmed.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/16111111/)]
- 8. scispec.co.th [scispec.co.th]
- 9. aaronchem.com [aaronchem.com]
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